

An In-depth Technical Guide to 4-Oxo-4-(phenylsulfonamido)butanoic acid

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Compound of Interest

Compound Name: *Succinic acid-mono-N-phenylsulfonamide*

Cat. No.: B561288

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IUPAC Name: 4-Oxo-4-(phenylsulfonamido)butanoic acid

Synonyms: **Succinic acid-mono-N-phenylsulfonamide**, N-(Phenylsulfonyl)succinamic acid

CAS Number: 100462-43-9

This technical guide provides a comprehensive overview of 4-oxo-4-(phenylsulfonamido)butanoic acid, a compound of interest to researchers in chemistry and drug discovery. Due to the limited availability of specific experimental data for this molecule in public literature, this guide also includes information on closely related compounds and general activities of the broader chemical class to provide a contextual understanding.

Physicochemical Properties

The fundamental physicochemical properties of 4-oxo-4-(phenylsulfonamido)butanoic acid are summarized below. This information is crucial for its handling, formulation, and application in experimental settings.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₁ NO ₅ S	[1]
Molecular Weight	257.26 g/mol	[1]

Note: Further experimental data such as melting point, boiling point, and solubility for this specific compound are not readily available in the cited literature.

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of 4-oxo-4-(phenylsulfonamido)butanoic acid is not available in the reviewed literature, a method for a closely related analog, N-(4-methylphenylsulfonyl)succinamic acid, has been published.[2] It is anticipated that a similar synthetic approach would be applicable.

Synthesis of N-(4-Methylphenylsulfonyl)succinamic Acid[2]

This protocol describes the synthesis of a structurally similar compound and can serve as a template for the synthesis of 4-oxo-4-(phenylsulfonamido)butanoic acid by substituting p-toluenesulfonamide with benzenesulfonamide.

Materials:

- p-Toluenesulfonamide (0.01 mole)
- Succinic anhydride (0.015 mole)
- 4-Dimethylaminopyridine (DMAP) (0.01 mole)
- Dichloromethane (DCM)
- Dilute Hydrochloric Acid (HCl)
- Water
- Ethyl acetate

Procedure:

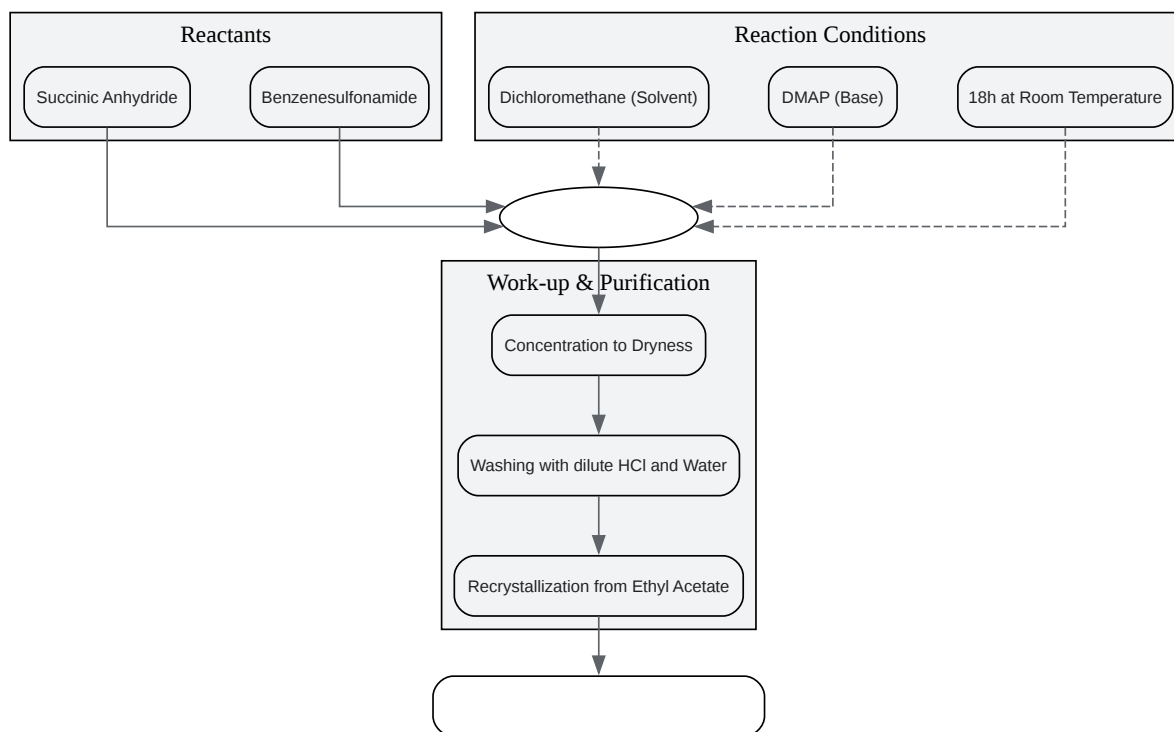
- A solution of p-toluenesulfonamide (0.01 mole) in dichloromethane is prepared.

- To this solution, succinic anhydride (0.015 mole) and 4-dimethylaminopyridine (0.01 mole) are added.
- The reaction mixture is stirred for 18 hours at room temperature to allow for the completion of the reaction.
- Following the stirring period, the reaction mixture is concentrated to dryness.
- The resulting solid is washed thoroughly with dilute HCl and then with water to remove any unreacted base and succinic anhydride.
- The crude product is recrystallized from ethyl acetate to yield the pure N-(4-methylphenylsulfonyl)succinamic acid.

Purity and Characterization:

The purity of the final compound was confirmed by its constant melting point (173–175 °C) and characterized by its infrared spectrum.^[2]

Below is a workflow diagram illustrating the probable synthetic pathway for 4-oxo-4-(phenylsulfonamido)butanoic acid based on the synthesis of its methylated analog.



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A logical workflow for the synthesis of 4-oxo-4-(phenylsulfonamido)butanoic acid.

Potential Biological Activities and Signaling Pathways

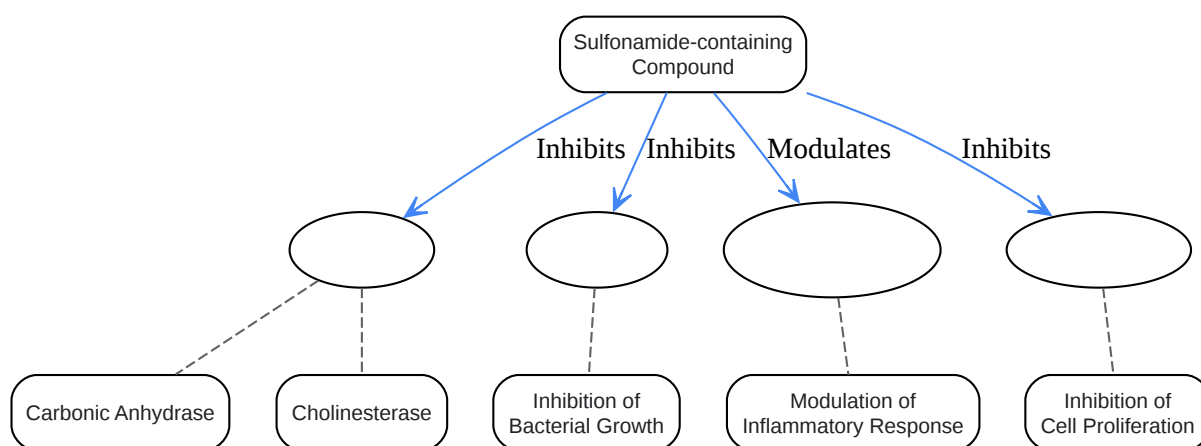
Specific biological activities and signaling pathways for 4-oxo-4-(phenylsulfonamido)butanoic acid have not been detailed in the available literature. However, the broader classes of sulfonamides and succinic acid derivatives are known to exhibit a range of biological effects. This suggests potential areas of investigation for the title compound.

General Activities of Sulfonamides

The sulfonamide functional group is a key component in a multitude of therapeutic agents. Derivatives of N-phenylsulfonamide have been studied for various biological activities, including:

- Enzyme Inhibition:
 - Carbonic Anhydrase Inhibition: Targeting isoenzymes involved in conditions like glaucoma and edema.
 - Cholinesterase Inhibition: A therapeutic strategy for managing Alzheimer's disease.
- Antimicrobial Activity
- Anti-inflammatory Effects
- Anticancer Properties

The following diagram illustrates the potential, though unconfirmed, biological targets for a generic sulfonamide-containing compound.



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Potential biological targets of sulfonamide-containing compounds.

Conclusion

4-Oxo-4-(phenylsulfonamido)butanoic acid is a defined chemical entity with potential for further investigation, particularly within the realms of medicinal chemistry and drug discovery. While specific experimental and biological data for this compound are sparse, the information available for structurally related molecules provides a solid foundation for future research. The synthetic protocol for a similar compound offers a viable route for its preparation, and the known biological activities of the sulfonamide class of compounds suggest promising avenues for pharmacological screening. Further research is warranted to fully elucidate the physicochemical properties, biological activities, and potential therapeutic applications of this compound.

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References

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- 2. N-(4-Methylphenylsulfonyl)succinamic acid - PMC [pmc.ncbi.nlm.nih.gov]
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